

An In-depth Technical Guide to N-(3-cyanophenyl)benzamide

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Compound of Interest

Compound Name: *N*-(3-cyanophenyl)benzamide

CAS No.: 141990-91-2

Cat. No.: B168851

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(3-cyanophenyl)benzamide, with the CAS Number 141990-91-2, is an aromatic amide that has garnered interest within the scientific community.[1] This compound belongs to the broader class of benzamides, a versatile scaffold known for a wide array of pharmacological activities. [2][3] The structure of **N-(3-cyanophenyl)benzamide** incorporates a benzoyl group attached to a 3-aminobenzonitrile moiety. This unique combination of a benzamide linkage and a cyano-substituted phenyl ring suggests its potential as an intermediate in the synthesis of more complex molecules and as a candidate for biological screening in drug discovery programs.

The benzamide functional group is a common feature in many approved drugs, contributing to their therapeutic effects through various mechanisms of action.[4] Similarly, the cyanophenyl group can influence a molecule's pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive overview of **N-(3-cyanophenyl)benzamide**, including its synthesis, characterization, and potential applications, to support its use in research and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-(3-cyanophenyl)benzamide** is provided in the table below. These are primarily computed properties sourced from PubChem and provide a useful starting point for experimental work.[1]

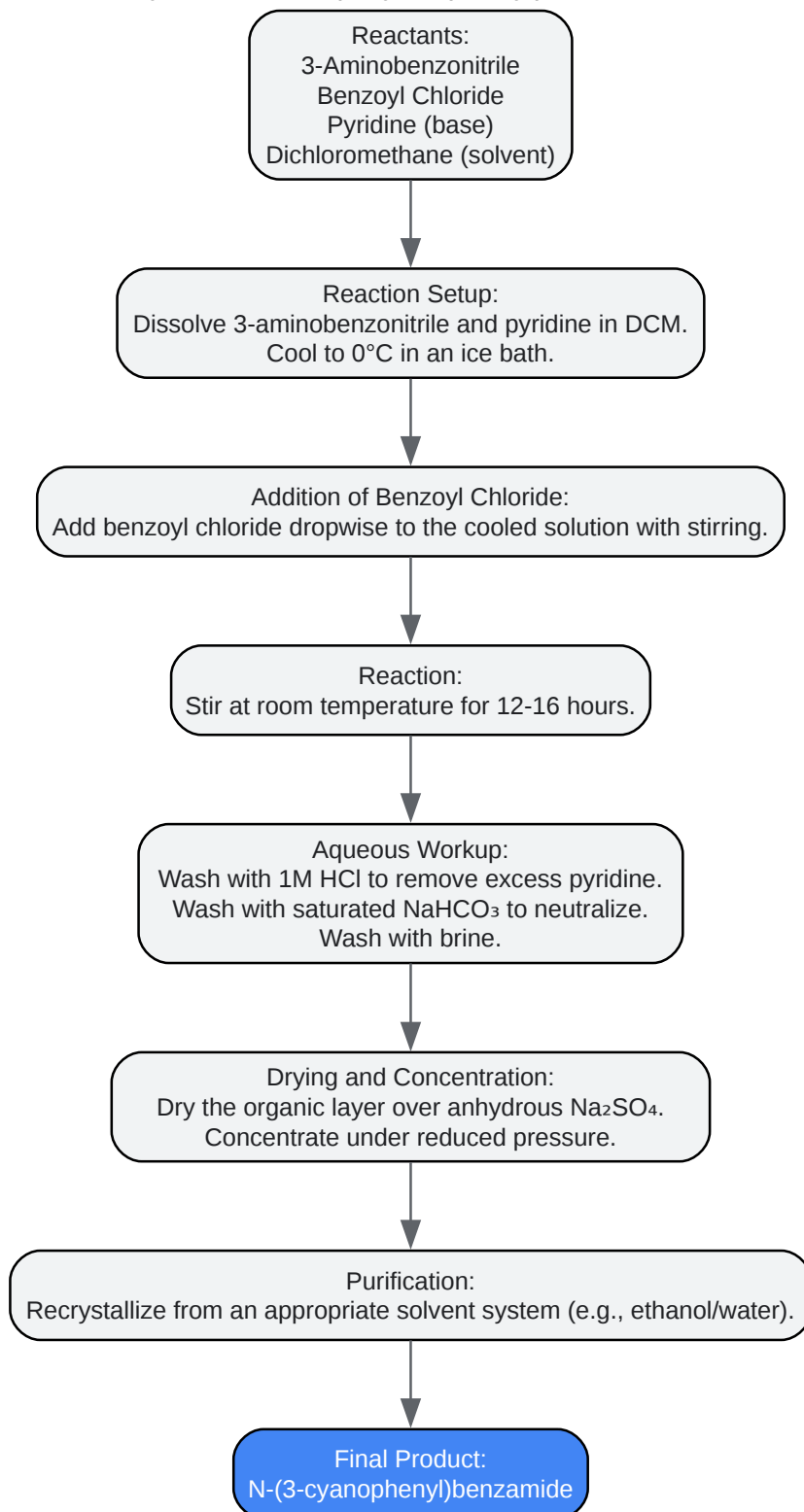
Property	Value
CAS Number	141990-91-2
Molecular Formula	C ₁₄ H ₁₀ N ₂ O
Molecular Weight	222.24 g/mol
IUPAC Name	N-(3-cyanophenyl)benzamide
Canonical SMILES	<chem>C1=CC=C(C=C1)C(=O)NC2=CC=CC(=C2)C#N</chem>
InChI Key	UCPDMPHZMMJOJJ-UHFFFAOYSA-N
Appearance	Expected to be a solid at room temperature
XLogP3	2.3
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2

Synthesis and Purification

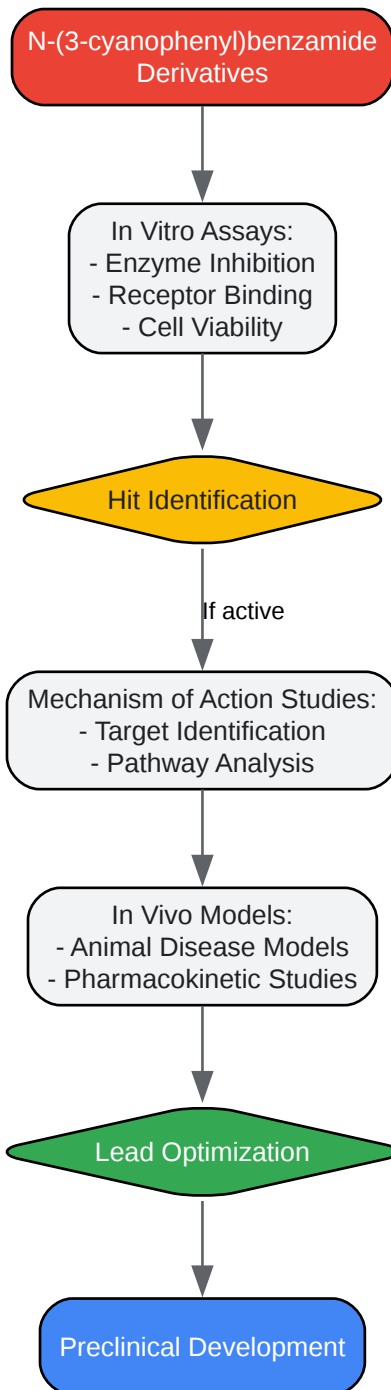
The synthesis of **N-(3-cyanophenyl)benzamide** can be readily achieved through the acylation of 3-aminobenzonitrile with benzoyl chloride. This is a classic example of the Schotten-Baumann reaction, which is a widely used method for the formation of amides from amines and acid chlorides.

Synthesis Workflow

Synthesis of N-(3-cyanophenyl)benzamide



Biological Activity Screening Workflow



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Sources

- [1. N-\(3-cyanophenyl\)benzamide | C₁₄H₁₀N₂O | CID 681342 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. walshmedicalmedia.com \[walshmedicalmedia.com\]](#)
- [3. Pharmacological Potential of Benzamide Analogues and their Uses in Medicinal Chemistry | Semantic Scholar \[semanticscholar.org\]](#)
- [4. Synthesis and pharmacological effects of novel benzenesulfonamides carrying benzamide moiety as carbonic anhydrase and acetylcholinesterase inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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